

# Application Notes: Detection of Indole in Bacterial Cultures using Kovac's Reagent

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## Compound of Interest

Compound Name: *p*-Dimethylaminobenzaldehyde

Cat. No.: B131446

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## Introduction

The indole test is a crucial biochemical assay in microbiology for the identification and differentiation of bacterial species.[1][2] It assesses the ability of bacteria to produce indole from the deamination of the amino acid tryptophan.[1][3] This process is catalyzed by the enzyme tryptophanase.[3] The accumulation of indole in the culture medium is detected by the addition of Kovac's reagent, resulting in a characteristic color change. This test is a key component of the IMViC (Indole, Methyl Red, Voges-Proskauer, and Citrate) series of tests, widely used for the differentiation of members of the Enterobacteriaceae family.[3]

## Principle of the Test

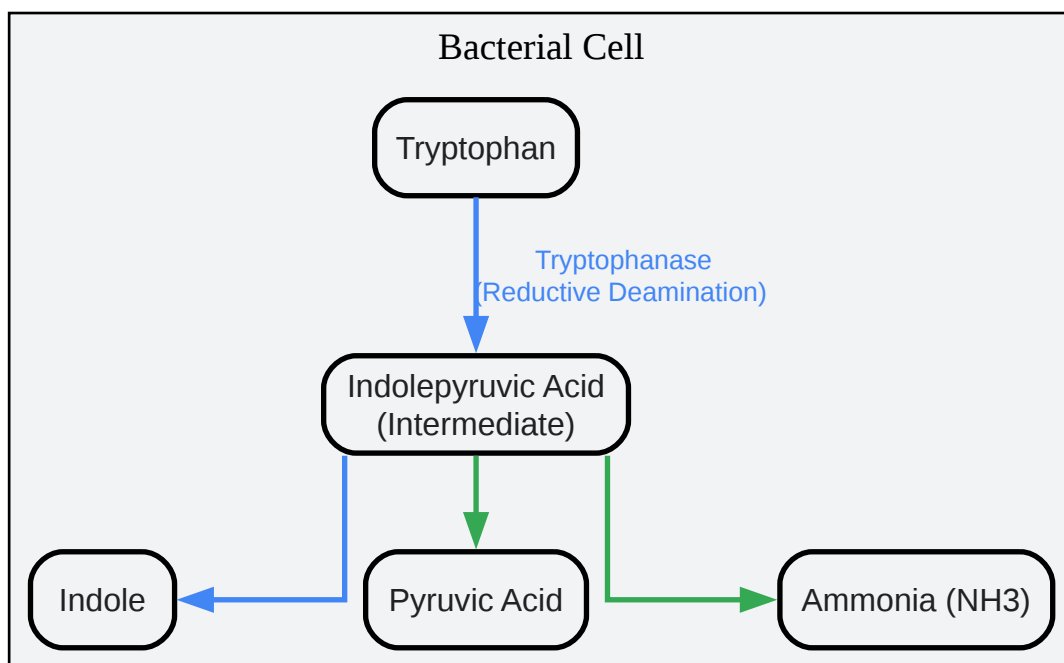
Certain bacteria possess the enzyme tryptophanase, which catalyzes the hydrolysis of tryptophan, an essential amino acid found in most protein sources. The enzymatic degradation of tryptophan results in the production of indole, pyruvic acid, and ammonia.[3]

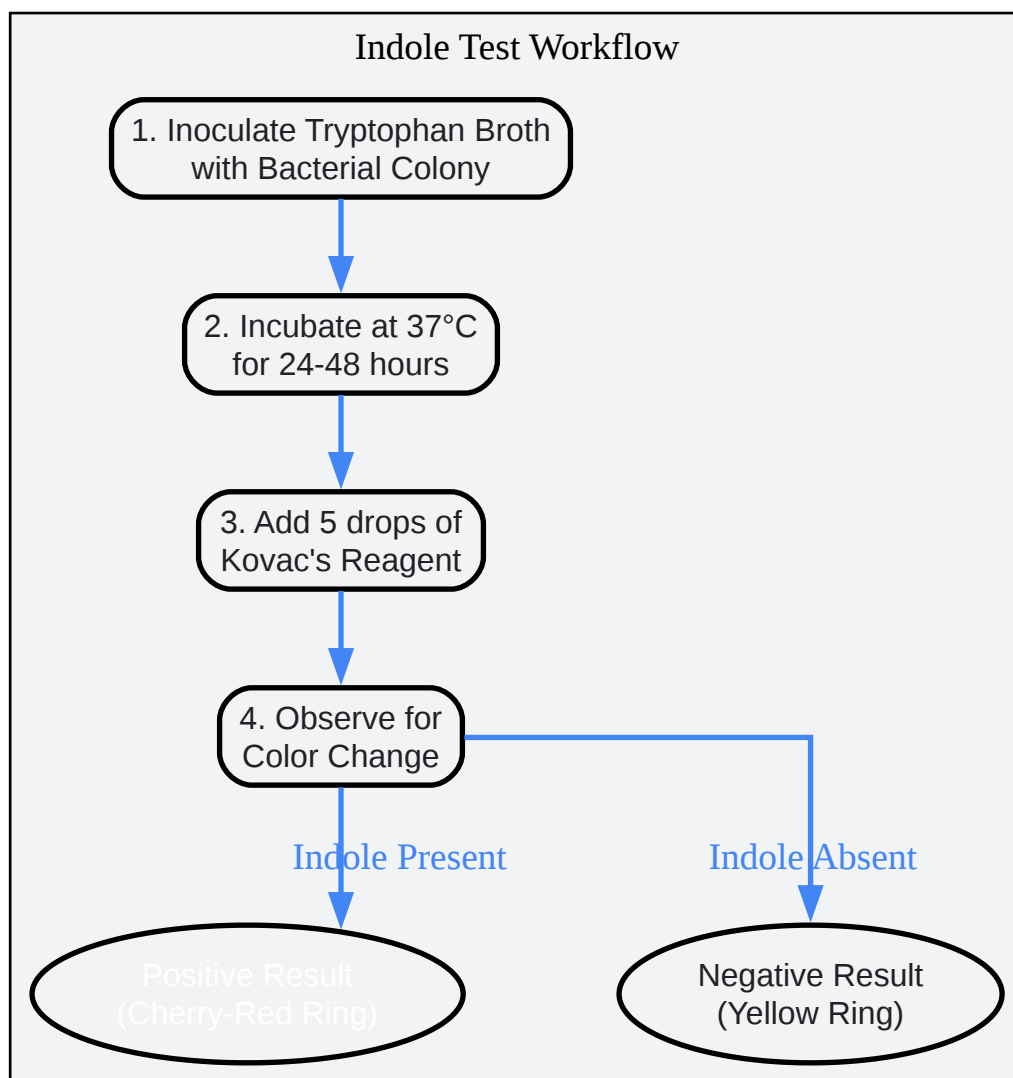
Kovac's reagent, which contains **p-dimethylaminobenzaldehyde** (DMAB) dissolved in isoamyl alcohol and concentrated hydrochloric acid, is used to detect the presence of indole.[3] In an acidic environment, DMAB reacts with indole to form a red-violet quinoidal compound known as rosindole dye.[1] Isoamyl alcohol, being non-miscible with the aqueous culture medium, concentrates the rosindole dye, forming a distinct cherry-red layer at the surface of the

medium, which indicates a positive result.<sup>[1]</sup> The absence of this red layer signifies a negative result.

## Biochemical Pathway of Indole Production

The conversion of tryptophan to indole is a single-step enzymatic reaction catalyzed by tryptophanase.





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## References

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